

Environmental fate and aquatic toxicity of 3-Isopropylphenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Isopropylphenol

Cat. No.: B134271

[Get Quote](#)

An In-depth Technical Guide on the Environmental Fate and Aquatic Toxicity of **3-Isopropylphenol**

Introduction

3-Isopropylphenol (3-IPP), also known as m-isopropylphenol, is an alkylphenol used in various industrial applications.[1] As with many industrial chemicals, its release into the environment is a concern due to potential impacts on ecosystems. This technical guide provides a comprehensive overview of the environmental fate and aquatic toxicity of **3-isopropylphenol**, intended for researchers, scientists, and drug development professionals.

Physicochemical Properties

The environmental behavior of a chemical is largely governed by its physicochemical properties. Key properties of **3-isopropylphenol** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₂ O	[2]
Molecular Weight	136.19 g/mol	[2]
CAS Number	618-45-1	[2]
Appearance	Moist white crystalline solid or yellow to brown liquid	[3][4]
Melting Point	23.00 to 26.00 °C	[4]
Boiling Point	228 to 229 °C	[4]
Water Solubility	962.3 mg/L @ 25 °C (estimated)	[4]
logP (o/w)	2.7 - 2.9	[2]
Vapor Pressure	0.05 mmHg @ 25 °C (estimated)	[4]
pKa	10.03 ± 0.10 (Predicted)	[5]
Flash Point	104.44 °C	[4]

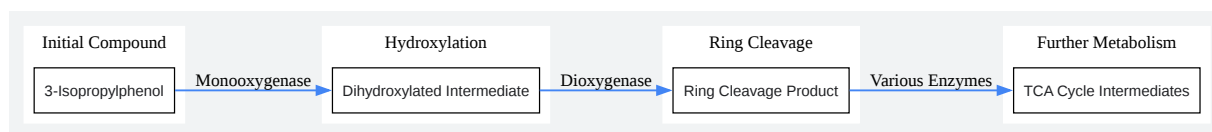
Environmental Fate

The environmental fate of **3-isopropylphenol** encompasses its transport, transformation, and ultimate disposition in various environmental compartments.

Biodegradation

Phenolic compounds are known to be biodegradable, and the isopropyl group in **3-isopropylphenol** can be utilized by various microorganisms.[6] While specific biodegradation pathways for **3-isopropylphenol** are not extensively detailed in the provided literature, a plausible pathway can be inferred from the degradation of similar compounds like p-nitrophenol and isopropanol.[7][8] The process likely involves initial hydroxylation of the aromatic ring, followed by ring cleavage and subsequent metabolism through common cellular pathways. The

generation of acetone has been observed during the biodegradation of isopropanol by mixed microbial consortia.[7]



[Click to download full resolution via product page](#)

Caption: Plausible biodegradation pathway for **3-Isopropylphenol**.

Photodegradation

Photodegradation is a key process for the removal of phenolic compounds from aquatic environments. This process is often mediated by hydroxyl radicals in the presence of a photocatalyst like titanium dioxide (TiO₂) under UV irradiation.[9][10] The degradation of phenol has been shown to be influenced by factors such as pH, catalyst loading, and temperature, with neutral pH often favoring the reaction.[9] The process typically involves the formation of intermediate compounds like catechol, hydroquinone, and p-benzoquinone before complete mineralization.[11]

Hydrolysis

Hydrolysis is a chemical reaction in which a molecule of water ruptures one or more chemical bonds. For **3-isopropylphenol**, significant hydrolysis under typical environmental pH conditions is not expected due to the stability of the phenol and isopropyl functional groups. Some industrial synthesis processes for related compounds involve hydrolysis at high temperatures and extreme pH values, which are not representative of environmental conditions.[12][13]

Bioaccumulation

Bioaccumulation refers to the accumulation of substances in an organism. The octanol-water partition coefficient (logP or log K_{ow}) is a key indicator of a substance's potential to bioaccumulate. With a logP value of approximately 2.7 to 2.9, **3-isopropylphenol** has a

moderate potential for bioaccumulation.[2] Studies have detected **3-isopropylphenol** in contaminated fish at concentrations as high as 8 µg/kg, confirming its potential for bioaccumulation in aquatic organisms.[14][15][16]

Aquatic Toxicity

3-Isopropylphenol is classified as very toxic to aquatic organisms.[3] Its toxicity varies among different species and trophic levels.

Toxicity Data Summary

Organism	Endpoint	Value (mg/L)	Reference
Vibrio fischeri (bacterium)	5-min EC ₅₀	2.72 (for 2-isopropylphenol)	[17]
Ceriodaphnia dubia (invertebrate)	48-h EC ₅₀	10.1 (for 4-isopropylphenol)	[17]
Pimephales promelas (fathead minnow)	96-h LC ₅₀	1 mg/L (for 3-isopropylphenol)	[16]
Zebrafish (Danio rerio)	96-h LC ₅₀	1 mg/L	[16]

Note: Data for **3-isopropylphenol** is limited in some cases, and data for isomers are provided for context.

Toxicity to Microbes

The marine bacterium *Vibrio fischeri* has shown high sensitivity to alkylphenols, in some cases being up to three orders of magnitude more sensitive than organisms at higher trophic levels.[17] For instance, the 5-minute EC₅₀ for 4-isopropylphenol was 0.01 mg/L.[17] The toxicity of alkylphenols to *V. fischeri* has been correlated with the energy of the lowest unoccupied molecular orbital (ELUMO), suggesting a different mode of action compared to other organisms.[14][17]

Toxicity to Invertebrates

Studies on invertebrates such as *Ceriodaphnia dubia* have been conducted for isomers of isopropylphenol. For 4-isopropylphenol, the 48-hour EC₅₀ was 10.1 mg/L.[17] Chronic toxicity

tests on *Daphnia magna* exposed to other chemicals in the presence of microplastics have shown enhanced reproductive toxicity, which could be a relevant consideration for **3-isopropylphenol** as well.[\[18\]](#)[\[19\]](#)

Toxicity to Fish

3-Isopropylphenol has demonstrated significant toxicity to fish. The 96-hour median lethal concentration (LC₅₀) for zebrafish (*Danio rerio*) larvae was determined to be 1 mg/L.[\[16\]](#) Exposure to **3-isopropylphenol** has been shown to inhibit the cAMP/PKA signaling pathway in zebrafish larvae, leading to apoptosis, impaired neural development, and suppressed locomotor behavior.[\[15\]](#)[\[16\]](#)[\[20\]](#) It has also been identified as an endocrine-disrupting chemical (EDC) with the potential to cause vascular toxicity in zebrafish by inhibiting the JNK signaling pathway.[\[21\]](#)

Toxicity to Algae

While specific data for **3-isopropylphenol** on algae is not available in the provided results, studies on other alkylphenols have shown a strong correlation between their logP and EC₅₀ values for the green algae *Chlamydomonas reinhardtii*.[\[22\]](#) This suggests that **3-isopropylphenol** is also likely to be toxic to algae.

Experimental Protocols

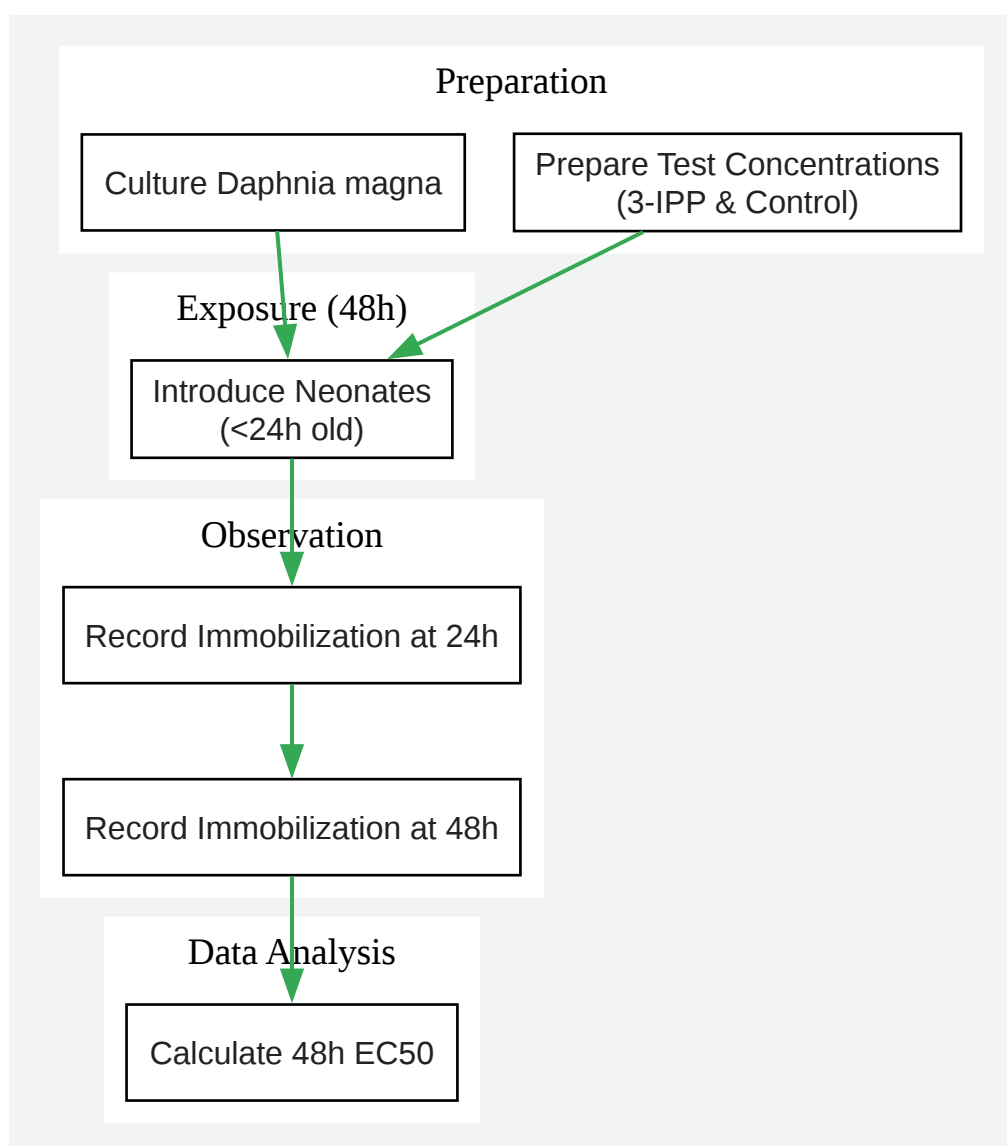
Standardized protocols, such as those from the Organisation for Economic Co-operation and Development (OECD), are typically used to assess the environmental fate and toxicity of chemicals.

Acute Toxicity Test for *Daphnia* sp. (OECD 202)

This protocol outlines a method to determine the acute immobilization of *Daphnia magna*.

- Test Organism: *Daphnia magna* neonates (less than 24 hours old).
- Test Substance Preparation: A series of concentrations of **3-isopropylphenol** are prepared in a suitable medium. A control group with no test substance is also included.
- Exposure: Daphnids are exposed to the test concentrations for 48 hours.

- Observation: The number of immobilized daphnids is recorded at 24 and 48 hours. Immobilization is defined as the inability to swim within 15 seconds after gentle agitation.
- Data Analysis: The EC₅₀ (the concentration that immobilizes 50% of the daphnids) is calculated using appropriate statistical methods.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for a *Daphnia* sp. acute toxicity test.

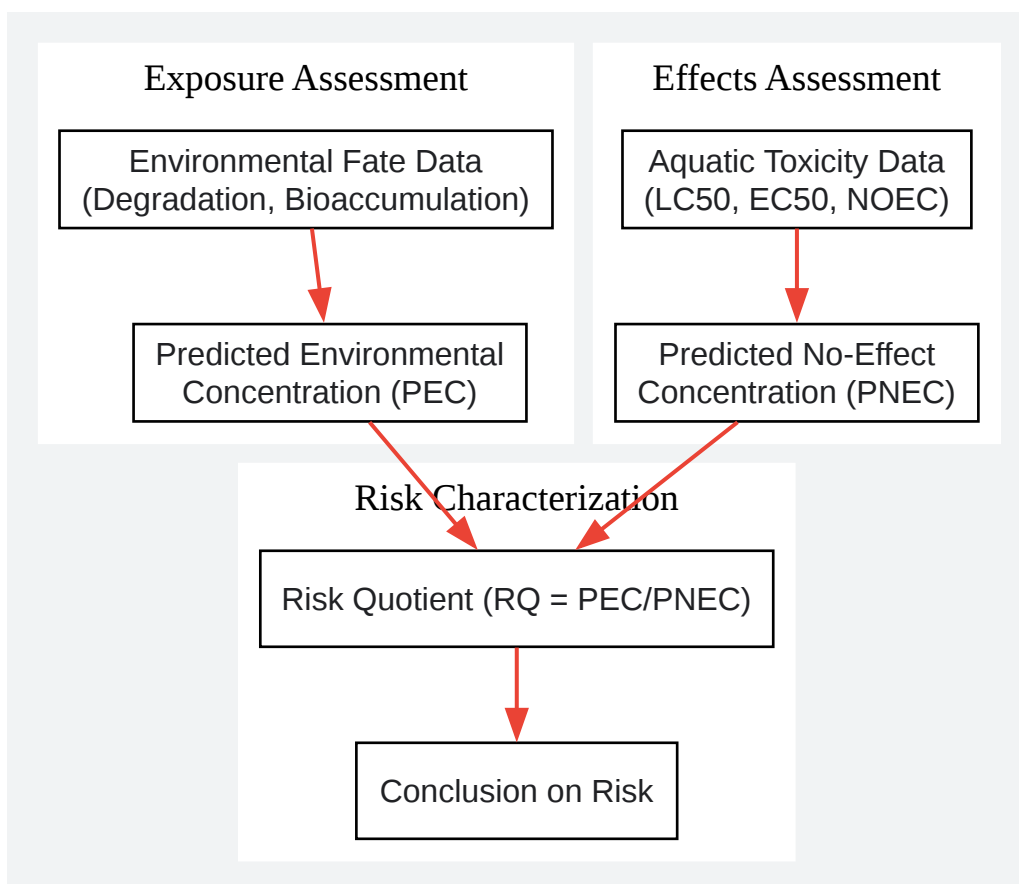
Ready Biodegradability (OECD 301)

This set of guidelines provides methods to assess the ready biodegradability of chemicals. The Manometric Respirometry Test (OECD 301F) is a common example.

- **Inoculum:** A mixed population of microorganisms (e.g., from activated sludge) is used.
- **Test Setup:** The test substance is added as the sole source of organic carbon to a mineral medium inoculated with the microorganisms. Control flasks (inoculum only) and reference flasks (with a readily biodegradable substance) are also prepared.
- **Incubation:** The flasks are incubated in the dark at a constant temperature for 28 days.
- **Measurement:** The oxygen consumption is measured over the 28-day period.
- **Data Analysis:** The percentage of biodegradation is calculated based on the ratio of oxygen consumed to the theoretical oxygen demand (ThOD). A substance is considered readily biodegradable if it reaches >60% degradation within a 10-day window.

Environmental Risk Assessment

An environmental risk assessment for **3-isopropylphenol** involves evaluating the potential for adverse effects on aquatic ecosystems. This process integrates data on its environmental fate and aquatic toxicity.



[Click to download full resolution via product page](#)

Caption: Logic diagram for environmental risk assessment.

The assessment compares the Predicted Environmental Concentration (PEC), which is estimated from release data and environmental fate models, with the Predicted No-Effect Concentration (PNEC), derived from toxicity data by applying assessment factors. The ratio of PEC to PNEC (the Risk Quotient) indicates the level of risk.

Conclusion

3-Isopropylphenol is a compound with moderate persistence and bioaccumulation potential. It exhibits significant acute toxicity to a range of aquatic organisms, including bacteria, invertebrates, and fish, with evidence of neurotoxic and endocrine-disrupting effects in fish larvae. Its environmental fate is primarily driven by biodegradation and photodegradation. Given its toxicity profile, the release of **3-isopropylphenol** into aquatic environments warrants careful management to mitigate potential ecological risks. Further research is needed to fully

elucidate its chronic toxicity, biodegradation pathways, and the effects of its transformation products.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-ISOPROPYLPHENOL | 618-45-1 [chemicalbook.com]
- 2. 3-Isopropylphenol | C₉H₁₂O | CID 12059 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. szabo-scandic.com [szabo-scandic.com]
- 4. 3-isopropyl phenol, 618-45-1 [thegoodscentcompany.com]
- 5. Page loading... [guidechem.com]
- 6. academic.oup.com [academic.oup.com]
- 7. Biodegradation of propanol and isopropanol by a mixed microbial consortium - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Frontiers | Biochemical Characterization of 3-Methyl-4-nitrophenol Degradation in Burkholderia sp. Strain SJ98 [frontiersin.org]
- 9. mdpi.com [mdpi.com]
- 10. mdpi.com [mdpi.com]
- 11. mdpi.com [mdpi.com]
- 12. CN108046998B - Preparation method of 3-methyl-4-isopropyl phenol - Google Patents [patents.google.com]
- 13. CN103044205A - Preparation method of 3-methyl-4-isopropylphenol - Google Patents [patents.google.com]
- 14. researchgate.net [researchgate.net]
- 15. Mechanistic Insights into 3-Isopropylphenol-Induced Neurotoxicity in Zebrafish: A Network Toxicology and Molecular Docking Approach - PMC [pmc.ncbi.nlm.nih.gov]
- 16. mdpi.com [mdpi.com]

- 17. Aquatic toxicity of four alkylphenols (3-tert-butylphenol, 2-isopropylphenol, 3-isopropylphenol, and 4-isopropylphenol) and their binary mixtures to microbes, invertebrates, and fish - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. Changes of the acute and chronic toxicity of three antimicrobial agents to Daphnia magna in the presence/absence of micro-polystyrene - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. researchgate.net [researchgate.net]
- 20. researchgate.net [researchgate.net]
- 21. hjjkyj.com [hjjkyj.com]
- 22. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Environmental fate and aquatic toxicity of 3-Isopropylphenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b134271#environmental-fate-and-aquatic-toxicity-of-3-isopropylphenol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com